

An In-depth Technical Guide to 1,6,7-Trihydroxyxanthone for Researchers

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Compound of Interest

Compound Name: 1,6,7-Trihydroxyxanthone

Cat. No.: B568747

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CAS Number: 25577-04-2

This technical guide offers a detailed overview of **1,6,7-Trihydroxyxanthone**, a natural compound with demonstrated anti-cancer properties. The information presented herein is curated for researchers, scientists, and drug development professionals, focusing on the compound's chemical properties, biological activity, and the underlying molecular mechanisms.

Chemical and Physical Properties

1,6,7-Trihydroxyxanthone, a member of the xanthone family of organic compounds, is described as a yellow powder. While specific experimentally determined physical data such as melting and boiling points were not available in the reviewed literature, a compilation of its known and computationally derived properties is provided for reference.

Table 1: Chemical and Physical Properties of **1,6,7-Trihydroxyxanthone**

Property	Value	Source
CAS Number	25577-04-2	PubChem[1]
Molecular Formula	C ₁₃ H ₈ O ₅	PubChem[1]
Molecular Weight	244.20 g/mol	PubChem[1]
Physical Description	Yellow powder	ChemFaces
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
XLogP3 (Computed)	2.4	PubChem[1]
Topological Polar Surface Area (Computed)	87 Å ²	PubChem[1]
Hydrogen Bond Donor Count (Computed)	3	PubChem[1]
Hydrogen Bond Acceptor Count (Computed)	5	PubChem[1]

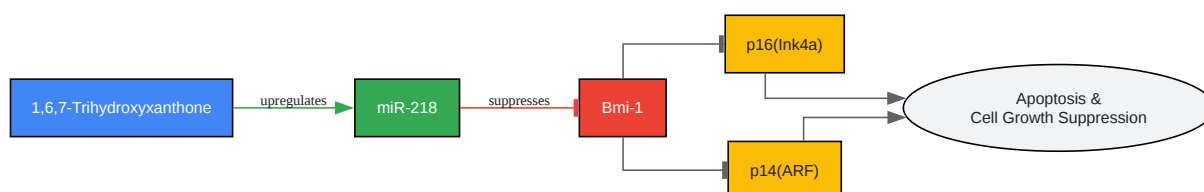
Note on Spectral Data: Specific, experimentally verified spectral data (¹H-NMR, ¹³C-NMR, IR, UV-Vis) for **1,6,7-Trihydroxyxanthone** were not available in the searched literature. Data for other isomers should not be used as a direct substitute.

Biological Activity and Molecular Mechanism of Action

1,6,7-Trihydroxyxanthone, an active compound isolated from the plant *Goodyera oblongifolia*, exhibits potent anti-cancer activity, notably against liver cancer cells. Its mechanism of action is centered on the modulation of a key microRNA signaling pathway, which culminates in the suppression of cancer cell proliferation and the induction of programmed cell death (apoptosis).

The biological effect of **1,6,7-Trihydroxyxanthone** is initiated by the upregulation of microRNA-218 (miR-218). This event directly targets and suppresses the expression of the oncogene Bmi-1. Bmi-1 is a fundamental component of the Polycomb Repressive Complex 1 (PRC1) and

plays a critical role in regulating the cell cycle and maintaining cancer stem cell characteristics. The subsequent downregulation of Bmi-1 relieves its repressive effect on the tumor suppressor proteins p16(Ink4a) and p14(ARF). The activation of these suppressors is a critical step that leads to the inhibition of cell growth and triggers apoptosis in liver cancer cells.



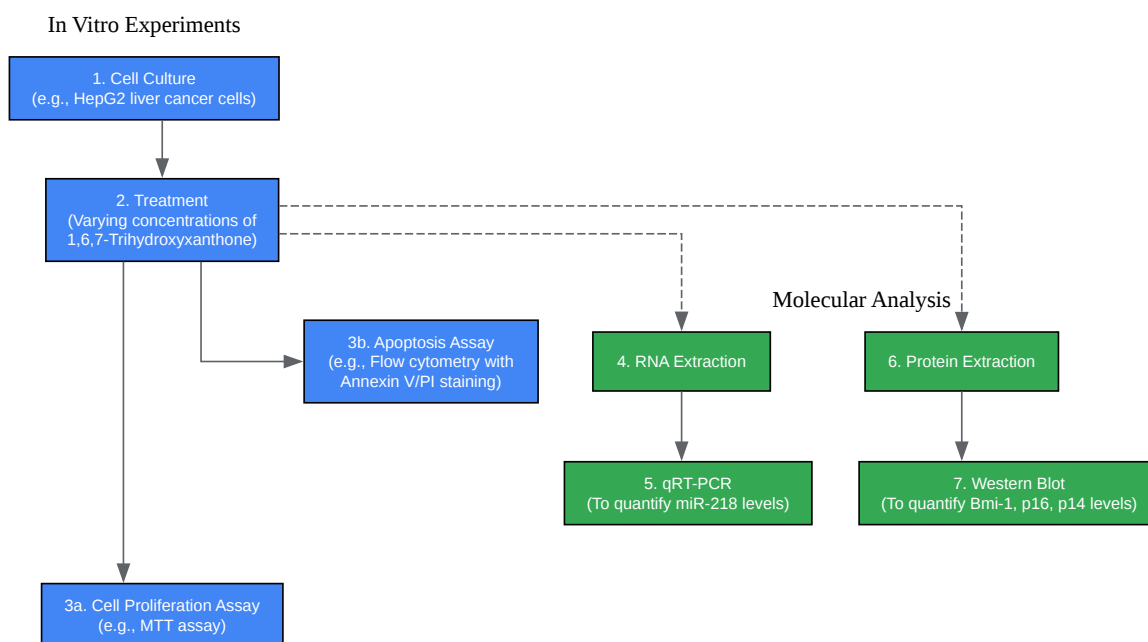
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Caption: The signaling cascade of **1,6,7-Trihydroxyxanthone** in liver cancer cells.

Experimental Protocols

The foundational research detailing the biological effects of **1,6,7-Trihydroxyxanthone** is attributed to the publication "MiR-218-targeting-Bmi-1 mediates the suppressive effect of **1,6,7-trihydroxyxanthone** on liver cancer cells" in the journal Apoptosis (2015). However, the full text of this article, which would contain comprehensive experimental methods, was not accessible through the conducted searches. Similarly, a detailed protocol for the isolation of this compound from *Goodyera oblongifolia* could not be located.

Based on the available information, a generalized experimental workflow for investigating the bioactivity of **1,6,7-Trihydroxyxanthone** is proposed below. This logical diagram outlines the typical sequence of experiments performed in such a study.



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Caption: A generalized workflow for assessing the anti-cancer effects of **1,6,7-Trihydroxyxanthone**.

Disclaimer: This guide is intended for informational purposes for a scientific audience. The absence of detailed experimental protocols and specific physical and spectral data is due to the limitations of retrieving the full primary literature and characterization reports through the conducted searches. For precise experimental design and data, consulting the original, peer-reviewed research articles is essential.

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References

- 1. oncotarget.com [oncotarget.com]
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